

Solubility of aluminum tartrate in different solvents

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Solubility of Aluminum Tartrate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility of **aluminum tartrate** in various solvents. While specific quantitative solubility data for **aluminum tartrate** is not readily available in published literature, this document consolidates qualitative solubility information and presents a detailed experimental protocol for its determination. This guide is intended to be a valuable resource for researchers, scientists, and professionals in drug development who are working with this compound.

Introduction

Aluminum tartrate, the aluminum salt of tartaric acid, is a compound with applications in various fields, including the textile industry for dyeing processes[1]. A thorough understanding of its solubility is crucial for its application, formulation, and in toxicological and bioavailability studies. The presence of tartrate can influence the solubility and bioavailability of aluminum, a factor of interest in biological systems[2]. This guide summarizes the known solubility characteristics of aluminum tartrate and provides a robust methodology for its quantitative determination.



Physicochemical Properties of Aluminum Tartrate

Aluminum tartrate typically presents as an odorless, white or off-white crystalline powder[1] [3]. Its molecular formula is C₁₂H₁₂Al₂O₁₈, with a molecular weight of approximately 498.18 g/mol [3].

Solubility of Aluminum Tartrate

Despite a comprehensive search of chemical literature and reference databases, precise quantitative solubility data for **aluminum tartrate** in various solvents remains elusive. However, consistent qualitative descriptions of its solubility are available.

Data Presentation

The following table summarizes the qualitative solubility of **aluminum tartrate** in different solvents based on available data.

Solvent	Temperature	Solubility	Reference
Water	Cold	Slowly soluble / Insoluble	[1][3]
Water	Hot	Readily soluble	[1][3]
Ammonia	-	Soluble	[4][5]
Alcohol	-	Insoluble	[6]

It is important to note that one source describes **aluminum tartrate** as "insoluble" in water, which may refer to its behavior in cold water[6]. The general consensus, however, points towards a significant increase in solubility with an increase in water temperature[1][3].

Factors Influencing Solubility

The solubility of aluminum salts of organic acids, like **aluminum tartrate**, is influenced by several factors:

 pH: The speciation and solubility of aluminum are highly pH-dependent. At acidic pH (below 5.0), aluminum becomes more soluble[2].



- Temperature: As indicated in the qualitative data, the solubility of aluminum tartrate in water is significantly temperature-dependent.
- Presence of Other Ions: Complexing agents and other ions in a solution can affect the solubility of aluminum salts[7].

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the gravimetric determination of **aluminum tartrate** solubility in water at various temperatures. This protocol is based on established methods for determining the solubility of inorganic salts[8][9].

Materials

- Aluminum Tartrate (high purity)
- Deionized Water
- Thermostatic water bath or heating mantle with a magnetic stirrer and temperature probe
- Analytical balance (± 0.0001 g)
- Volumetric flasks (various sizes)
- Beakers and Erlenmeyer flasks
- Filtration apparatus (e.g., vacuum filtration with Büchner funnel or syringe filters)
- Drying oven
- Desiccator

Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of aluminum tartrate to a known volume of deionized water in a
 jacketed beaker connected to a thermostatic water bath.



- Stir the suspension vigorously using a magnetic stirrer.
- Maintain the desired temperature (e.g., 25 °C, 50 °C, 75 °C) with the thermostatic bath.
- Allow the solution to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure saturation. The presence of undissolved solid material at the bottom of the beaker confirms saturation.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, turn off the stirrer and allow the excess solid to settle.
 - Carefully withdraw a known volume (e.g., 10 mL) of the clear supernatant using a preheated pipette to prevent precipitation upon cooling.
 - Immediately filter the withdrawn sample using a pre-weighed filter paper or a syringe filter to remove any remaining solid particles.
- Gravimetric Analysis:
 - Transfer the filtered aliquot to a pre-weighed, dry beaker or evaporating dish.
 - Record the exact weight of the beaker with the solution.
 - Place the beaker in a drying oven set to a temperature that will evaporate the water without decomposing the aluminum tartrate (e.g., 105-110 °C).
 - Dry the sample to a constant weight.
 - After drying, cool the beaker in a desiccator to room temperature and weigh it again.
 - Repeat the drying and weighing process until a constant weight is achieved.
- Calculation of Solubility:
 - Calculate the mass of the dissolved aluminum tartrate by subtracting the weight of the empty beaker from the final constant weight of the beaker with the dried residue.



- Calculate the mass of the water in the aliquot by subtracting the mass of the dissolved aluminum tartrate from the initial mass of the solution.
- Express the solubility in grams of aluminum tartrate per 100 g of water using the following formula:

Solubility ($g/100 g H_2O$) = (Mass of dissolved **aluminum tartrate** / Mass of water) x 100

- Data Reporting:
 - Repeat the experiment at least three times for each temperature to ensure reproducibility.
 - Report the average solubility and standard deviation for each temperature.

Visualizations

Experimental Workflow

The following diagram illustrates the logical workflow for the determination of **aluminum tartrate** solubility.

Workflow for Solubility Determination

Logical Relationship of Solubility Factors

The diagram below outlines the key factors that influence the solubility of **aluminum tartrate**.

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